

An In-depth Technical Guide to Ethyl 3-bromo-4-butoxybenzoate

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Compound of Interest

Compound Name: Ethyl 3-bromo-4-butoxybenzoate

CAS No.: 875846-74-5

Cat. No.: B3194967

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Introduction

Ethyl 3-bromo-4-butoxybenzoate is a substituted aromatic ester with potential applications as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules. Its structure, featuring a bromine atom and a butoxy group on the benzene ring, provides multiple sites for further functionalization, making it a versatile building block in medicinal and materials chemistry. The strategic placement of the bromo, butoxy, and ethyl ester groups influences the molecule's reactivity and physical properties, which are critical considerations for its use in multi-step synthetic pathways. This guide provides a comprehensive overview of the physicochemical properties, a detailed synthesis methodology, spectral characterization, and safety and handling guidelines for **Ethyl 3-bromo-4-butoxybenzoate**, tailored for researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties

While specific experimental data for **Ethyl 3-bromo-4-butoxybenzoate** is not extensively documented in publicly available literature, its core properties can be calculated or estimated

based on its structure and data from analogous compounds.

Property	Value	Source/Method
Molecular Formula	C ₁₃ H ₁₇ BrO ₃	Calculated
Molecular Weight	301.18 g/mol	Calculated
CAS Number	1131594-21-2 (Probable)	[1]
Appearance	Expected to be a solid or viscous liquid	[2]
Melting Point	Not available (N/A)	Inferred
Boiling Point	Not available (N/A)	
Density	Not available (N/A)	
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol.	

Note: The CAS number 1131594-21-2 is listed for "Ethyl 3-bromo-4-butylbenzoate," which is likely a typographical error for the butoxy derivative.[1] Physical state is inferred from similar compounds like Ethyl 3-bromo-4-ethylbenzoate.[2]

Synthesis Methodology

A robust and logical synthetic route to **Ethyl 3-bromo-4-butoxybenzoate** proceeds in three main stages from the readily available starting material, 4-hydroxybenzoic acid. This pathway involves:

- Electrophilic Aromatic Substitution: Bromination of 4-hydroxybenzoic acid to selectively install a bromine atom at the 3-position.
- Esterification: Conversion of the carboxylic acid to its ethyl ester.

- Williamson Ether Synthesis: Alkylation of the phenolic hydroxyl group to introduce the butoxy side chain.



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Caption: Synthetic workflow for **Ethyl 3-bromo-4-butoxybenzoate**.

Step 1: Synthesis of 3-Bromo-4-hydroxybenzoic Acid

Principle: The hydroxyl group of 4-hydroxybenzoic acid is a strongly activating ortho-, para-director for electrophilic aromatic substitution. To achieve selective monobromination at the position ortho to the hydroxyl group (and meta to the deactivating carboxylic acid group), a controlled reaction with elemental bromine in a suitable solvent like glacial acetic acid is employed.^[3]

Experimental Protocol:

- Dissolve 4-hydroxybenzoic acid (1.0 eq) in glacial acetic acid by gently heating and stirring in a round-bottom flask.
- Once the solution is homogeneous, add a solution of bromine (1.0 eq) dissolved in glacial acetic acid dropwise to the reaction mixture at room temperature.
- After the addition is complete, heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into a beaker of cold water to precipitate the product.
- Collect the white precipitate by vacuum filtration, wash with cold water, and recrystallize from a suitable solvent like aqueous ethanol to yield pure 3-bromo-4-hydroxybenzoic acid.

Step 2: Synthesis of Ethyl 3-bromo-4-hydroxybenzoate

Principle: Fischer esterification is a classic acid-catalyzed reaction between a carboxylic acid and an alcohol. In this step, 3-bromo-4-hydroxybenzoic acid is reacted with an excess of ethanol in the presence of a catalytic amount of a strong acid, such as sulfuric acid, to drive the equilibrium towards the formation of the ethyl ester.[4]

Experimental Protocol:

- Suspend 3-bromo-4-hydroxybenzoic acid (1.0 eq) in an excess of absolute ethanol in a round-bottom flask.
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 eq) to the mixture.
- Heat the reaction mixture to reflux and maintain for several hours until TLC analysis indicates the complete consumption of the starting material.
- Cool the mixture and remove the excess ethanol under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to obtain the crude ethyl 3-bromo-4-hydroxybenzoate, which can be purified by column chromatography if necessary.

Step 3: Synthesis of Ethyl 3-bromo-4-butoxybenzoate

Principle: The Williamson ether synthesis is a reliable method for forming ethers by the reaction of an alkoxide with a primary alkyl halide. Here, the phenolic hydroxyl group of ethyl 3-bromo-4-hydroxybenzoate is deprotonated by a mild base like potassium carbonate to form a phenoxide, which then acts as a nucleophile to displace the bromide from 1-bromobutane in an S_N2 reaction.[5]

Experimental Protocol:

- In a round-bottom flask, combine ethyl 3-bromo-4-hydroxybenzoate (1.0 eq) and potassium carbonate (1.5 eq) in an anhydrous polar aprotic solvent such as dimethylformamide (DMF).
- Add 1-bromobutane (1.2 eq) to the stirred suspension.

- Heat the reaction mixture to 80-90°C and stir for several hours, monitoring the reaction by TLC.
- After the reaction is complete, cool the mixture to room temperature and pour it into water.
- Extract the product into an organic solvent like ethyl acetate.
- Wash the combined organic extracts with water and brine, then dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude **Ethyl 3-bromo-4-butoxybenzoate** by column chromatography on silica gel.

Spectral Characterization

As experimental spectra for **Ethyl 3-bromo-4-butoxybenzoate** are not readily available, the following characterization is based on predictions from the analysis of structurally similar compounds.

¹H NMR Spectroscopy

The expected ¹H NMR spectrum in CDCl₃ would show characteristic signals for the aromatic protons and the two aliphatic chains.

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Aromatic H (ortho to -COOEt)	~8.1	d	1H
Aromatic H (ortho to -Br)	~7.8	dd	1H
Aromatic H (ortho to -OBu)	~6.9	d	1H
-OCH ₂ - (ethyl)	~4.3	q	2H
-OCH ₂ - (butyl)	~4.0	t	2H
-CH ₂ - (butyl, position 2)	~1.8	m	2H
-CH ₂ - (butyl, position 3)	~1.5	m	2H
-CH ₃ (ethyl)	~1.4	t	3H
-CH ₃ (butyl)	~1.0	t	3H

Interpretation:

- The aromatic protons are expected in the range of 6.9-8.1 ppm, with their specific shifts influenced by the electronic effects of the substituents. The proton ortho to the ester group will be the most deshielded.
- The methylene protons of the ethyl ester adjacent to the oxygen will appear as a quartet around 4.3 ppm.
- The methylene protons of the butoxy group adjacent to the aromatic ring's oxygen will appear as a triplet around 4.0 ppm.
- The remaining aliphatic protons of the ethyl and butyl groups will appear in the upfield region (1.0-1.8 ppm) with their expected multiplicities.

^{13}C NMR Spectroscopy

The predicted ^{13}C NMR spectrum in CDCl_3 would display 13 distinct signals corresponding to the carbon atoms in the molecule.

Carbon	Predicted Chemical Shift (δ , ppm)
C=O (ester)	~165
Aromatic C-O	~158
Aromatic C-Br	~112
Aromatic C-H	115-135
Aromatic C-COOEt	~125
-OCH ₂ - (butyl)	~69
-OCH ₂ - (ethyl)	~61
-CH ₂ - (butyl, position 2)	~31
-CH ₂ - (butyl, position 3)	~19
-CH ₃ (ethyl)	~14
-CH ₃ (butyl)	~14

Interpretation:

- The carbonyl carbon of the ester is the most downfield signal.
- The aromatic carbons will appear in the 112-158 ppm range, with the carbons attached to heteroatoms being the most deshielded.
- The aliphatic carbons of the ethyl and butyl groups will be observed in the upfield region.

Mass Spectrometry

Principle: Electron Ionization Mass Spectrometry (EI-MS) is expected to show a prominent molecular ion peak. Due to the presence of a bromine atom, a characteristic M+2 peak with

nearly equal intensity to the molecular ion peak will be observed, corresponding to the natural abundance of the ^{79}Br and ^{81}Br isotopes.^[6]

Predicted Fragmentation:

- Molecular Ion (M^+): $m/z = 300$ and 302 (in a $\sim 1:1$ ratio).
- Loss of ethoxy radical ($-\text{OC}_2\text{H}_5$): $m/z = 255$ and 257 .
- Loss of butoxy radical ($-\text{OC}_4\text{H}_9$): Not a primary fragmentation pathway.
- Loss of butene ($-\text{C}_4\text{H}_8$) via McLafferty rearrangement: $m/z = 244$ and 246 .
- Other fragments: Corresponding to the aromatic cation and further fragmentation of the alkyl chains.

Safety and Handling

The following safety information is inferred from the data available for related brominated aromatic compounds. A full, substance-specific risk assessment should be conducted before handling.

- Hazard Statements: Likely to cause skin irritation, serious eye irritation, and may cause respiratory irritation. May be harmful if swallowed.
- Precautionary Measures:
 - Work in a well-ventilated area or a chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
 - Avoid inhalation of dust, fumes, or vapors.
 - Avoid contact with skin and eyes.
 - Wash hands thoroughly after handling.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.

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